

"characterization of 2,2-dichloro-N-methylacetamide"

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Compound of Interest

Compound Name: *Acetamide, 2,2-dichloro-2-methoxy-*

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An In-Depth Technical Guide to the Synthesis and Characterization of 2,2-Dichloro-N-methylacetamide

Executive Summary and Core Concepts

2,2-Dichloro-N-methylacetamide, a member of the α -haloamide class of compounds, represents a highly versatile and reactive intermediate in modern organic synthesis. Its utility is primarily derived from the electronic characteristics of the dichloroacetyl group. The two electron-withdrawing chlorine atoms render the α -carbon and the adjacent carbonyl carbon highly electrophilic, making the molecule susceptible to a variety of nucleophilic substitution reactions. This guide provides a comprehensive overview of the synthesis, purification, and detailed characterization of 2,2-dichloro-N-methylacetamide, offering field-proven insights for researchers in medicinal chemistry, agrochemical development, and materials science. We will explore the causality behind the synthetic strategy and the fundamental principles that govern its spectroscopic signature.

Physicochemical and Structural Profile

The structural attributes of 2,2-dichloro-N-methylacetamide are fundamental to its reactivity. The molecule features a central acetamide backbone with a methyl group on the nitrogen and two chlorine atoms on the α -carbon.

Diagram 1: Chemical Structure of 2,2-Dichloro-N-methylacetamide

Table 1: Physicochemical Properties of 2,2-Dichloro-N-methylacetamide

Property	Value	Source(s)
IUPAC Name	2,2-dichloro-N-methylacetamide	[PubChem][1]
CAS Number	5345-73-3	[PubChem][1]
Molecular Formula	C ₃ H ₅ Cl ₂ NO	[PubChem][1]
Molecular Weight	141.98 g/mol	[PubChem][1]
Appearance	White to off-white solid (predicted)	Inferred from[2]
Melting Point	Not experimentally determined.	-
Boiling Point	Not experimentally determined.	-
XLogP3 (Computed)	0.9	[PubChem][1]
SMILES	CNC(=O)C(Cl)Cl	[PubChem][1]
InChIKey	BLQDAFLFPNDCMJ-UHFFFAOYSA-N	[PubChem][1]

Synthesis and Purification: A Mechanistic Approach

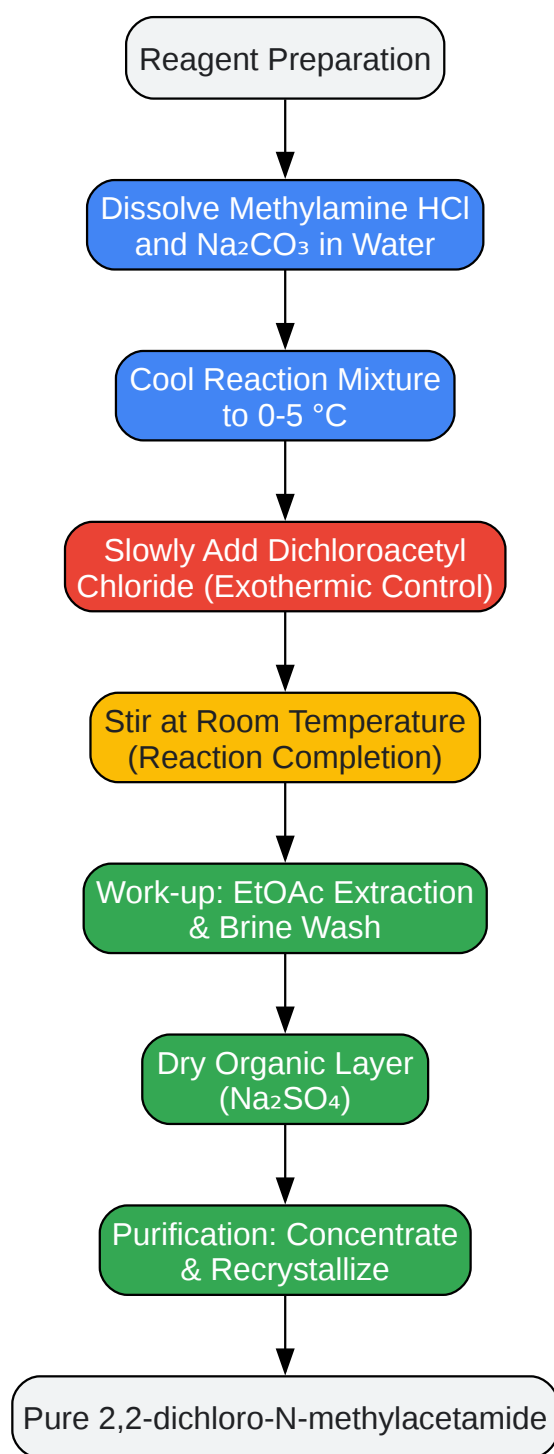
The synthesis of 2,2-dichloro-N-methylacetamide is most effectively achieved via a nucleophilic acyl substitution reaction. This standard yet robust method involves the reaction of a nucleophile, methylamine, with an activated carboxylic acid derivative, dichloroacetyl chloride.

Causality of Experimental Design

The choice of reagents and conditions is critical for maximizing yield and purity.

- **Nucleophile:** Methylamine serves as the nitrogen source. It can be used as an aqueous solution or generated in situ from its hydrochloride salt. Using methylamine hydrochloride with a base like sodium carbonate provides better control over the stoichiometry and pH.
- **Electrophile:** Dichloroacetyl chloride is a highly reactive acylating agent. Its reactivity is enhanced by the two α -chlorine atoms, which inductively withdraw electron density from the carbonyl carbon.
- **Solvent and Base:** The reaction is typically performed in a biphasic system (e.g., dichloromethane/water) or in water alone if the starting materials are soluble. A base, such as sodium carbonate or sodium hydroxide, is essential to neutralize the hydrochloric acid byproduct generated during the reaction, driving the equilibrium towards the product.
- **Temperature Control:** The reaction is highly exothermic. Maintaining a low temperature (0–5 °C) during the addition of dichloroacetyl chloride is crucial to prevent side reactions, such as the hydrolysis of the acyl chloride and potential N-acylation of the product.

Diagram 2: Synthesis Workflow



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Figure 2. General workflow for the synthesis of 2,2-dichloro-N-methylacetamide.

Detailed Experimental Protocol

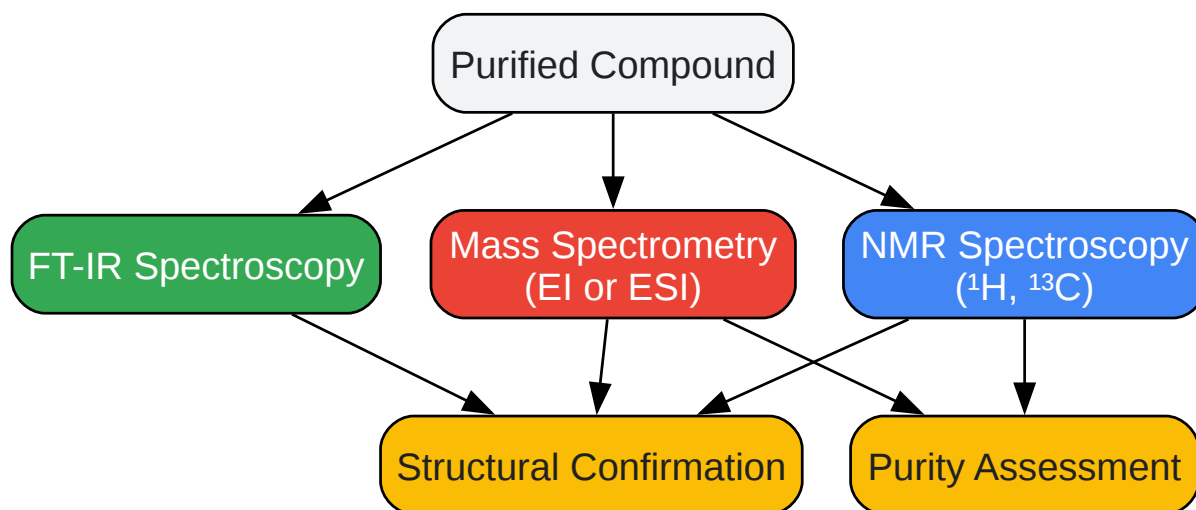
This protocol is adapted from established procedures for the synthesis of analogous α -chloroacetamides[3][4].

- **Reagent Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve methylamine hydrochloride (1.0 eq) and sodium carbonate (4.0 eq) in deionized water.
- **Temperature Control:** Cool the stirred solution to 0–5 °C using an ice-salt bath.
- **Acylation:** Add dichloroacetyl chloride (1.0 eq) to the dropping funnel. Add the dichloroacetyl chloride dropwise to the aqueous solution over 30-60 minutes, ensuring the internal temperature does not exceed 10 °C.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Aqueous Work-up:** Transfer the reaction mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3x).
- **Purification:** Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by saturated sodium chloride (brine) solution.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo using a rotary evaporator to yield the crude product.
- **Final Purification:** The resulting solid can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford pure 2,2-dichloro-N-methylacetamide.

Comprehensive Spectroscopic Characterization

Structural elucidation and purity assessment rely on a combination of spectroscopic techniques. While direct experimental spectra for 2,2-dichloro-N-methylacetamide are not widely available in public databases, its spectral characteristics can be reliably predicted based on its structure and data from closely related analogues[5][6][7][8].

Diagram 3: Characterization Workflow



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Figure 3. Standard workflow for spectroscopic characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to be simple and highly informative.
 - N-CH₃ (Methyl Group): A doublet will appear around δ 2.9-3.1 ppm. The signal is split by the adjacent N-H proton.
 - N-H (Amide Proton): A broad singlet or a quartet (depending on solvent and concentration) is expected around δ 6.5-7.5 ppm. This signal will couple with the N-methyl protons.
 - CHCl₂ (Dichloromethyl Proton): A singlet is predicted to appear significantly downfield, likely in the range of δ 6.0-6.5 ppm. The strong deshielding effect is due to the two adjacent chlorine atoms and the carbonyl group.
- ¹³C NMR: The carbon NMR spectrum provides key information about the carbon framework.
 - N-CH₃: An upfield signal around δ 25-30 ppm.

- CHCl_2 : A signal around δ 65-70 ppm.
- C=O (Carbonyl): A downfield signal in the range of δ 160-165 ppm.

Infrared (IR) Spectroscopy

The IR spectrum is used to identify key functional groups.

- N-H Stretch: A sharp to moderately broad peak around $3300\text{-}3400\text{ cm}^{-1}$.
- C=O Stretch (Amide I band): A strong, sharp absorption band around $1660\text{-}1680\text{ cm}^{-1}$. This is one of the most characteristic peaks in the spectrum.
- N-H Bend (Amide II band): A peak of moderate intensity around $1550\text{-}1570\text{ cm}^{-1}$.
- C-Cl Stretch: Strong absorptions are expected in the fingerprint region, typically between $600\text{-}800\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight and elemental composition.

- Molecular Ion (M^+): The electron ionization (EI) mass spectrum should show a molecular ion peak. A key feature will be the isotopic pattern characteristic of a molecule containing two chlorine atoms. The expected peaks will be at m/z 141 (M^+ , with ^{235}Cl), m/z 143 (M^++2 , with one ^{35}Cl and one ^{37}Cl), and m/z 145 (M^++4 , with ^{237}Cl) in an approximate ratio of 9:6:1.
- Fragmentation Pattern: Common fragmentation pathways for amides include alpha-cleavage adjacent to the nitrogen atom and cleavage of the C-C bond between the carbonyl and the α -carbon[9]. Expected fragments include the loss of the dichloromethyl radical ($\bullet\text{CHCl}_2$) or cleavage to form the $[\text{CH}_3\text{NHCO}]^+$ ion.

Reactivity and Synthetic Applications

2,2-Dichloro-N-methylacetamide is a valuable building block due to its dual reactive sites. Its reactivity is analogous to other α -haloamides used in the synthesis of pharmaceuticals and agrochemicals[5].

- **Nucleophilic Substitution at the α -Carbon:** The two chlorine atoms can be displaced by various nucleophiles. This allows for the introduction of new functional groups, making it a precursor for more complex molecules. For instance, reaction with amines or thiols can lead to the formation of α -amino or α -thio amides, respectively.
- **Electrophilic Acyl Substitution:** While less common once the amide is formed, the carbonyl group can still participate in certain reactions. More importantly, the compound itself is the product of an acylation reaction, highlighting the reactivity of its precursor, dichloroacetyl chloride[4].
- **Precursor to Heterocycles:** The functional groups present in 2,2-dichloro-N-methylacetamide make it a suitable starting material for the synthesis of various heterocyclic systems, such as oxazoles or thiazoles, which are common motifs in biologically active compounds[10].

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for 2,2-dichloro-N-methylacetamide is not readily available, data from the closely related 2-chloro-N-methylacetamide provides a strong basis for safe handling protocols[11].

- **Hazard Identification:**
 - **Toxicity:** Assumed to be toxic if swallowed, based on the "Danger" signal word and H301 (Toxic if swallowed) classification for its mono-chloro analogue[11][12]. It may also cause skin and serious eye irritation.
 - **Irritation:** Causes skin irritation and serious eye irritation. May cause respiratory irritation[11].
- **Recommended Handling Procedures:**
 - **Engineering Controls:** Use only in a well-ventilated area, preferably within a chemical fume hood.
 - **Personal Protective Equipment (PPE):** Wear appropriate protective gloves (e.g., nitrile rubber), safety glasses with side shields or goggles, and a lab coat.

- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage and Disposal:
 - Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Store locked up[11].
 - Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

References

- PubChem.2,2-Dichloro-N,N-dimethylacetamide. National Center for Biotechnology Information. [\[Link\]](#)
- SpectraBase.2,2-dichloro-N-(2-methyl-6-benzoxazolyl)acetamide - Optional[FTIR] - Spectrum. [\[Link\]](#)
- SpectraBase.2,2-dichloro-N-(3-pyridinylmethyl)acetamide - Optional[1H NMR] - Spectrum. [\[Link\]](#)
- PubChem.2,2-Dichloro-N-methylacetamide. National Center for Biotechnology Information. [\[Link\]](#)
- NIST.Acetamide, 2,2-dichloro-n-[beta-hydroxy-alpha-(hydroxymethyl)-p-[(trifluoromethyl)sulfonyl]-phenethyl]-, threo-. NIST Chemistry WebBook. [\[Link\]](#)
- NIST.2-Chloro-N-methylacetamide - IR Spectrum. NIST Chemistry WebBook. [\[Link\]](#)
- Organic Syntheses.Chloroacetamide. [\[Link\]](#)
- Chemchart.2-Chloro-N-methylacetamide (96-30-0). [\[Link\]](#)
- Pihlaja, K., et al. (1988). NMR Structural Study and Stereoselective Synthesis of 2-Substituted and 2,2-Disubstituted 5-Dichloroacetamido-5-methyl-1,3-dioxanes. Acta Chemica Scandinavica, 42a, 601-604. [\[Link\]](#)

- Organic Syntheses. Asymmetric rearrangement of allylic trichloroacetimidates: preparation of (S)-2,2,2-TRICHLORO-N-(1-PROPYLALLYL)ACETAMIDE. [\[Link\]](#)
- Al-Hourani, B., et al. (2023). Study of Reactions of 2,2-Dichloro-N-(Substituted Phenyl) Acetamide With 1H-Benzo[d]1,2,3-Triazole. Journal of Omer Al-Mukhtar University for Basic Sciences, 2(1), 1-10. [\[Link\]](#)
- NIST. 2-Chloro-N-methylacetamide - Mass spectrum. NIST Chemistry WebBook. [\[Link\]](#)
- Clark, J. Fragmentation Patterns in the Mass Spectra of Organic Compounds. Chemguide. [\[Link\]](#)
- Santa-Maria, C. CHAPTER 2 Fragmentation and Interpretation of Spectra. [\[Link\]](#)
- Shablykina, O. V., et al. (2021). Reactions of New N-(2,2-Dichloro-1-cyanoethenyl)amides with Aliphatic Amines. Russian Journal of General Chemistry, 91(9), 1607–1612. [\[Link\]](#)
- PubChem. 2,2,2-Trichloro-N,N-diethylacetamide. National Center for Biotechnology Information. [\[Link\]](#)
- Chemistry LibreTexts. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. [\[Link\]](#)
- Wikipedia. N-Methylacetamide. [\[Link\]](#)
- Al-Janabi, A. H. H. (2018). Synthesis of some aromatic chloro acetamide from aromatic amines compounds.... ResearchGate. [\[Link\]](#)

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Sources

- [1. 2,2-Dichloro-N-methylacetamide | C3H5Cl2NO | CID 79293 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. 2-Chlor-N-Methylacetamid, 97 %, Thermo Scientific Chemicals 5 g | Buy Online \[thermofisher.com\]](#)
- [3. 2-Chloro-N-methylacetamide synthesis - chemicalbook \[chemicalbook.com\]](#)
- [4. journal.su.edu.ly \[journal.su.edu.ly\]](#)
- [5. Page loading... \[wap.guidechem.com\]](#)
- [6. spectrabase.com \[spectrabase.com\]](#)
- [7. 2-Chloro-N-methylacetamide \[webbook.nist.gov\]](#)
- [8. 2-Chloro-N-methylacetamide \[webbook.nist.gov\]](#)
- [9. chemguide.co.uk \[chemguide.co.uk\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
- [12. 2,2-Dichloro-N,N-dimethylacetamide | C4H7Cl2NO | CID 95295 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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